

Spectral data for 4-Fluorophenethylamine hydrochloride (NMR, IR, MS)

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Compound of Interest

Compound Name: 4-Fluorophenethylamine
hydrochloride

CAS No.: 459-19-8

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An In-depth Technical Guide to the Spectroscopic Characterization of **4-Fluorophenethylamine Hydrochloride**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the spectral data for **4-Fluorophenethylamine hydrochloride** (4-FPEA HCl), a compound of interest in pharmacological and chemical research. Designed for researchers, scientists, and drug development professionals, this document synthesizes data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to build a complete analytical profile. Beyond presenting raw data, this guide emphasizes the causality behind experimental choices and the logic of spectral interpretation, ensuring a robust and self-validating approach to structural elucidation.

Introduction: The Analytical Imperative for 4-FPEA HCl

4-Fluorophenethylamine hydrochloride is a substituted phenethylamine derivative. As with any compound intended for research or development, unambiguous structural confirmation and purity assessment are paramount. Spectroscopic techniques provide the necessary toolkit to establish the molecular identity and integrity of such compounds. This guide will detail the application of ^1H NMR, ^{13}C NMR, IR, and MS for the definitive characterization of 4-FPEA HCl. While high-resolution, authenticated spectra for the hydrochloride salt are not always publicly accessible, we can reliably predict its spectral characteristics based on the well-documented data of its free base, 4-Fluorophenethylamine, and a fundamental understanding of spectroscopic principles.[1] The protonation of the amine group to form the hydrochloride salt induces predictable changes in the spectral data, particularly in NMR and IR, which will be a central theme of our analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is the most powerful tool for elucidating the precise structure of an organic molecule in solution. It provides detailed information about the carbon-hydrogen framework.

^1H NMR Spectroscopy: Proton Environment Analysis

Proton NMR (^1H NMR) reveals the number of distinct proton environments and their proximity to one another. For 4-FPEA HCl, the key structural features are the para-substituted fluorophenyl ring and the ethylamine side chain. The primary analytical challenge is to understand how the electron-withdrawing fluorine atom and the protonated amine (ammonium) group influence the chemical shifts of the protons.

Causality of Experimental Observations:

- **Aromatic Region:** The fluorine atom and the ethyl group are para to each other on the benzene ring. This substitution pattern results in a symmetrical appearance, often resembling two doublets or a multiplet system, a classic AA'BB' system. The fluorine atom's electronegativity influences the electron density of the ring, affecting the chemical shifts of the aromatic protons.[2]

- **Aliphatic Region:** The ethylamine side chain consists of two methylene ($-\text{CH}_2-$) groups. The key difference between the free base and the hydrochloride salt is the protonation of the terminal amine ($-\text{NH}_2$) to an ammonium ($-\text{NH}_3^+$) group. This transformation causes a significant downfield shift (deshielding) for the adjacent protons due to the inductive effect of the positive charge. The protons on the carbon alpha to the nitrogen will be more deshielded than the beta (benzylic) protons.^[3] The $-\text{NH}_3^+$ protons themselves will appear as a broad signal.

Expected ^1H NMR Spectral Data (in D_2O or $\text{DMSO}-d_6$)

Protons	Multiplicity	Expected Chemical Shift (δ , ppm)	Rationale & Key Insights
Ar-H (2H, ortho to F)	Multiplet (td)	~7.10 - 7.25	These protons are ortho to the fluorine, leading to coupling with both the adjacent aromatic proton and the fluorine atom.
Ar-H (2H, meta to F)	Multiplet (dd)	~7.25 - 7.40	These protons are ortho to the ethylamine group.
α -CH ₂ (2H)	Triplet (t)	~3.20 - 3.40	Significantly deshielded (shifted downfield) due to the adjacent positively charged -NH ₃ ⁺ group. Coupled to the β -CH ₂ protons.
β -CH ₂ (2H)	Triplet (t)	~2.90 - 3.10	Benzylic protons, coupled to the α -CH ₂ protons. Less affected by the ammonium group than the α -protons.
NH ₃ ⁺ (3H)	Broad Singlet	Variable (e.g., ~8.0-9.0 in DMSO)	The protons on the nitrogen are acidic and undergo rapid exchange, resulting in a broad signal. The chemical shift is highly dependent on solvent and concentration.

¹³C NMR Spectroscopy: Carbon Backbone Confirmation

Carbon NMR provides a map of the unique carbon atoms in the molecule. The spectrum is typically proton-decoupled, meaning each unique carbon appears as a single line.

Causality of Experimental Observations:

- Aromatic Region:** Four distinct carbon signals are expected for the aromatic ring. The carbon directly bonded to fluorine (C-F) will exhibit a large one-bond coupling constant ($^1J_{CF}$), appearing as a doublet in a coupled spectrum, and its chemical shift will be significantly downfield.^[4]
- Aliphatic Region:** Two signals will appear for the ethyl chain. Similar to 1H NMR, the carbon alpha to the ammonium group will be shifted downfield compared to the beta-carbon due to the inductive effect of the nitrogen.

Expected ^{13}C NMR Spectral Data (in D_2O or $DMSO-d_6$)

Carbon	Expected Chemical Shift (δ , ppm)	Rationale & Key Insights
C-F (C4)	~160 - 164 (d, $^1J_{CF} \approx 245$ Hz)	The direct attachment to the highly electronegative fluorine atom causes a large downfield shift and a characteristic large C-F coupling constant.
C-CH ₂ (C1)	~130 - 133	The ipso-carbon attached to the ethyl group.
Ar-CH (C2, C6)	~130 - 132 (d, $^2J_{CF} \approx 8$ Hz)	Aromatic carbons ortho to the fluorine atom show smaller two-bond coupling.
Ar-CH (C3, C5)	~115 - 117 (d, $^3J_{CF} \approx 21$ Hz)	Aromatic carbons meta to the fluorine atom.
α -CH ₂	~39 - 42	Alpha to the ammonium group, shifted downfield.
β -CH ₂	~30 - 33	The benzylic carbon.

Experimental Protocol: NMR Spectrum Acquisition

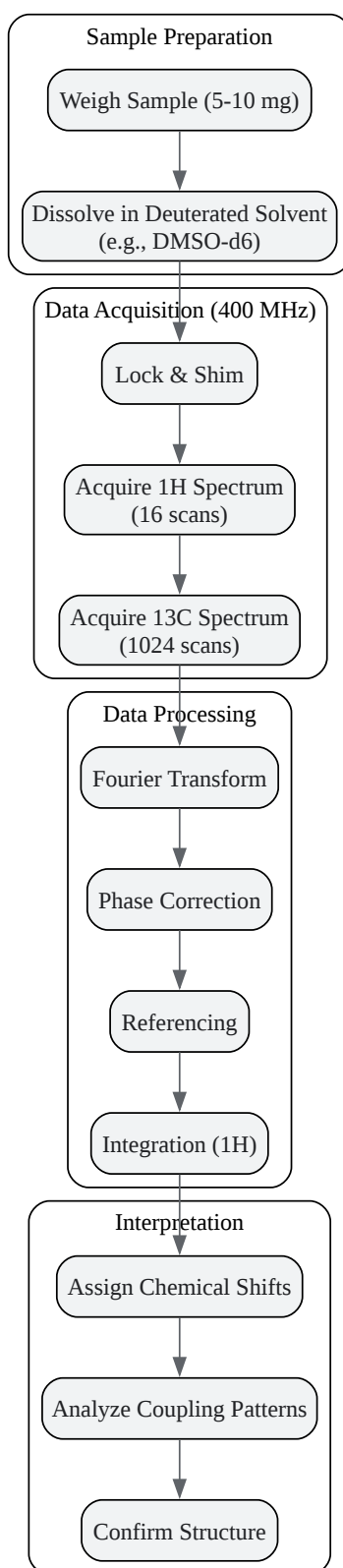
This protocol outlines a self-validating system for acquiring high-quality NMR data.

Protocol: ^1H and ^{13}C NMR of 4-FPEA HCl

- Sample Preparation:
 - Accurately weigh 5-10 mg of the 4-FPEA HCl sample.
 - Dissolve the sample in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O) in a clean, dry NMR tube. DMSO- d_6 is often preferred as it allows for the observation of the N-H protons.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if the solvent does not provide a reference signal. Modern spectrometers can lock onto and reference the deuterium signal of the solvent.[\[5\]](#)
- Instrument Setup (e.g., 400 MHz Spectrometer):
 - Insert the sample into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent. This ensures field stability.
 - Shim the magnetic field to achieve maximum homogeneity, resulting in sharp, symmetrical peaks. This is a critical step for resolution.
- ^1H NMR Acquisition:
 - Acquire a standard single-pulse ^1H spectrum.
 - Set a spectral width of approximately 12-15 ppm.
 - Use a 30-45 degree pulse angle to ensure quantitative integration without saturating the signals.
 - Set the number of scans (e.g., 16 or 32) to achieve an adequate signal-to-noise ratio.

- ^{13}C NMR Acquisition:
 - Switch the probe to the ^{13}C nucleus frequency.
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Set a spectral width of approximately 220-240 ppm.
 - Acquire a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase the spectrum to ensure all peaks are in positive absorption mode.
 - Calibrate the chemical shift scale using the residual solvent peak (e.g., DMSO at 2.50 ppm for ^1H , 39.52 ppm for ^{13}C) or TMS (0 ppm).
 - Integrate the ^1H NMR signals to determine the relative proton ratios.

Workflow for NMR Analysis



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Caption: NMR experimental and data analysis workflow.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy measures the vibrations of bonds within a molecule.^[6] It is an excellent technique for quickly identifying the presence of key functional groups.

Causality of Experimental Observations: The IR spectrum of 4-FPEA HCl is expected to show characteristic absorptions for the aromatic ring, the C-F bond, and, most importantly, the ammonium group. The key diagnostic difference from the free base is the appearance of N-H stretching and bending modes from the -NH_3^+ group, which are distinct from the -NH_2 modes.^[7]

Expected IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Significance
~3100 - 3000	C-H Aromatic Stretch	Medium	Confirms the presence of the benzene ring.
~3000 - 2800	C-H Aliphatic Stretch	Medium	Corresponds to the -CH ₂ - groups in the ethyl chain.
~2800 - 2400	N-H Stretch (Ammonium)	Strong, Broad	A very characteristic broad absorption indicating the presence of an R-NH ₃ ⁺ group. [8]
~1600, ~1510, ~1470	C=C Aromatic Ring Stretch	Medium-Strong	Multiple bands are typical for substituted benzene rings.
~1610 - 1550	N-H Bend (Ammonium)	Medium	Asymmetric and symmetric bending modes of the -NH ₃ ⁺ group.
~1220 - 1240	C-F Stretch	Strong	A strong, characteristic absorption for aryl fluorides.
~830	C-H Out-of-Plane Bend	Strong	Characteristic of 1,4- (para) disubstitution on a benzene ring.

Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.

- **Background Scan:** Record a background spectrum of the empty ATR stage. This is crucial as it will be subtracted from the sample spectrum to remove interference from atmospheric CO₂ and H₂O.^[9]
- **Sample Application:** Place a small amount of the solid 4-FPEA HCl powder directly onto the ATR crystal.
- **Apply Pressure:** Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal. Consistent pressure is key to reproducible results.
- **Spectrum Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm⁻¹.
- **Data Analysis:** The resulting spectrum (in % Transmittance or Absorbance) is analyzed by identifying the positions of major absorption bands and comparing them to known correlation tables.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

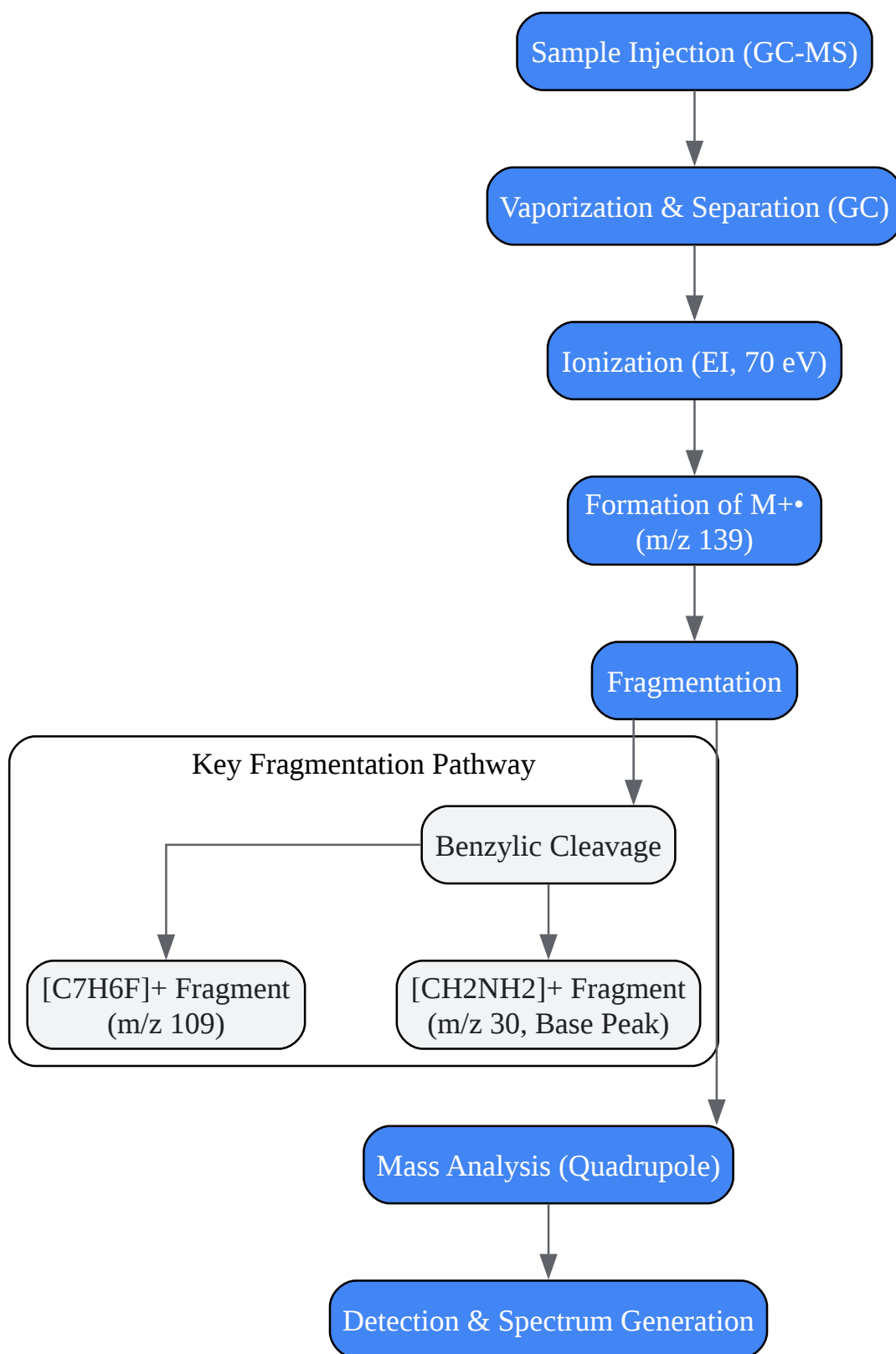
Mass spectrometry provides the exact molecular weight of a compound and offers structural clues based on its fragmentation pattern. For 4-FPEA HCl, techniques like Gas Chromatography-Mass Spectrometry (GC-MS) are common. During this process, the compound is volatilized, and the hydrochloride salt typically dissociates, meaning the mass spectrum observed is that of the free base, 4-Fluorophenethylamine.^[1]

Causality of Fragmentation: Under electron ionization (EI), the molecule is bombarded with electrons, causing it to lose an electron and form a radical cation ($M^{+\bullet}$), the molecular ion. This high-energy ion then fragments in predictable ways. The most common fragmentation pathway for phenethylamines is the cleavage of the bond beta to the aromatic ring (benzylic cleavage), which results in a stable, resonance-stabilized ion.

Expected Mass Spectrum Fragments (Electron Ionization)

m/z (mass-to-charge)	Proposed Fragment	Significance
139	$[\text{C}_8\text{H}_{10}\text{FN}]^{+\bullet}$	Molecular Ion ($\text{M}^{+\bullet}$). Confirms the molecular weight of the free base. ^[1]
109	$[\text{C}_7\text{H}_6\text{F}]^+$	Benzylic Cation. Formed by cleavage of the $\text{C}\alpha\text{-C}\beta$ bond, losing CH_2NH_2 . This is a very common and stable fragment for phenethylamines.
30	$[\text{CH}_2\text{NH}_2]^+$	Iminium Ion. The other product of the benzylic cleavage. This is often the base peak (most abundant ion) in the spectrum.

Workflow for Mass Spectrometry Analysis



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